

PF429242 dihydrochloride solubility in DMSO and water

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Compound of Interest

Compound Name: PF429242 dihydrochloride

Cat. No.: B3026396

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Technical Support Center: PF-429242 Dihydrochloride

Welcome to the technical support center for PF-429242 dihydrochloride. This resource is designed to assist researchers, scientists, and drug development professionals with frequently asked questions and troubleshooting guidance for experiments involving this compound.

Solubility Data

The solubility of PF-429242 dihydrochloride can vary slightly between batches and suppliers. The following table summarizes the reported solubility data in common solvents.

Solvent	Concentration (mg/mL)	Concentration (mM)	Source
DMSO	24.12 - 83.3	50 - 172.65	[1] [2] [3]
Water	24.12 - 50	50 - 103.63	[1] [2] [3] [4]
Ethanol	30 - 82	-	[5] [6]
DMF	30	-	[5]
PBS (pH 7.2)	10	-	[5]

Note: The molecular weight of PF-429242 dihydrochloride is 482.49 g/mol .[\[1\]](#)[\[2\]](#)[\[7\]](#)

Troubleshooting and FAQs

Below are answers to common questions and issues that may arise when working with PF-429242 dihydrochloride.

FAQs

1. What is the recommended solvent for preparing stock solutions of PF-429242 dihydrochloride?

DMSO and water are the most commonly used solvents for preparing stock solutions.[\[1\]](#)[\[2\]](#) For high concentrations, DMSO is often preferred.[\[3\]](#)[\[6\]](#) It is recommended to use fresh, high-purity DMSO, as absorbed moisture can reduce the solubility of the compound.[\[6\]](#)

2. My PF-429242 dihydrochloride is not dissolving completely. What should I do?

If you encounter solubility issues, you can try the following:

- Sonication: This can help to break up any clumps and increase the surface area for dissolution.[\[3\]](#)[\[4\]](#)[\[8\]](#)
- Gentle Warming: A warm water bath can aid in dissolving the compound.[\[4\]](#)[\[7\]](#)
- Vortexing: Vigorous mixing can also help to facilitate dissolution.[\[7\]](#)

It is advisable to start with a small amount of solvent and gradually add more while applying these techniques.

3. How should I store stock solutions of PF-429242 dihydrochloride?

Stock solutions are noted to be unstable and it is recommended to prepare them fresh.[\[7\]](#) If short-term storage is necessary, it is best to store them at -20°C for up to one year or -80°C for up to two years in tightly sealed containers to prevent moisture absorption and degradation.[\[4\]](#)

4. Can I use PF-429242 dihydrochloride for in vivo studies?

Yes, PF-429242 dihydrochloride has been used in animal studies.^[4] However, direct injection of a concentrated DMSO or water solution may be toxic. It is common to use a co-solvent system to prepare a suitable formulation for in vivo administration.

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Weigh out the required amount of PF-429242 dihydrochloride (MW: 482.49 g/mol). For 1 mL of a 10 mM solution, you will need 4.82 mg.
- Add the appropriate volume of fresh, high-purity DMSO. For 1 mL of solution, add 1 mL of DMSO.
- Vortex the solution until the compound is completely dissolved. If necessary, briefly sonicate the vial in an ultrasonic bath.
- Store the stock solution appropriately, preferably in small aliquots to avoid repeated freeze-thaw cycles.

In Vivo Formulation Protocol:

For in vivo applications, a common formulation involves a mixture of solvents to ensure solubility and reduce toxicity. An example protocol is as follows:

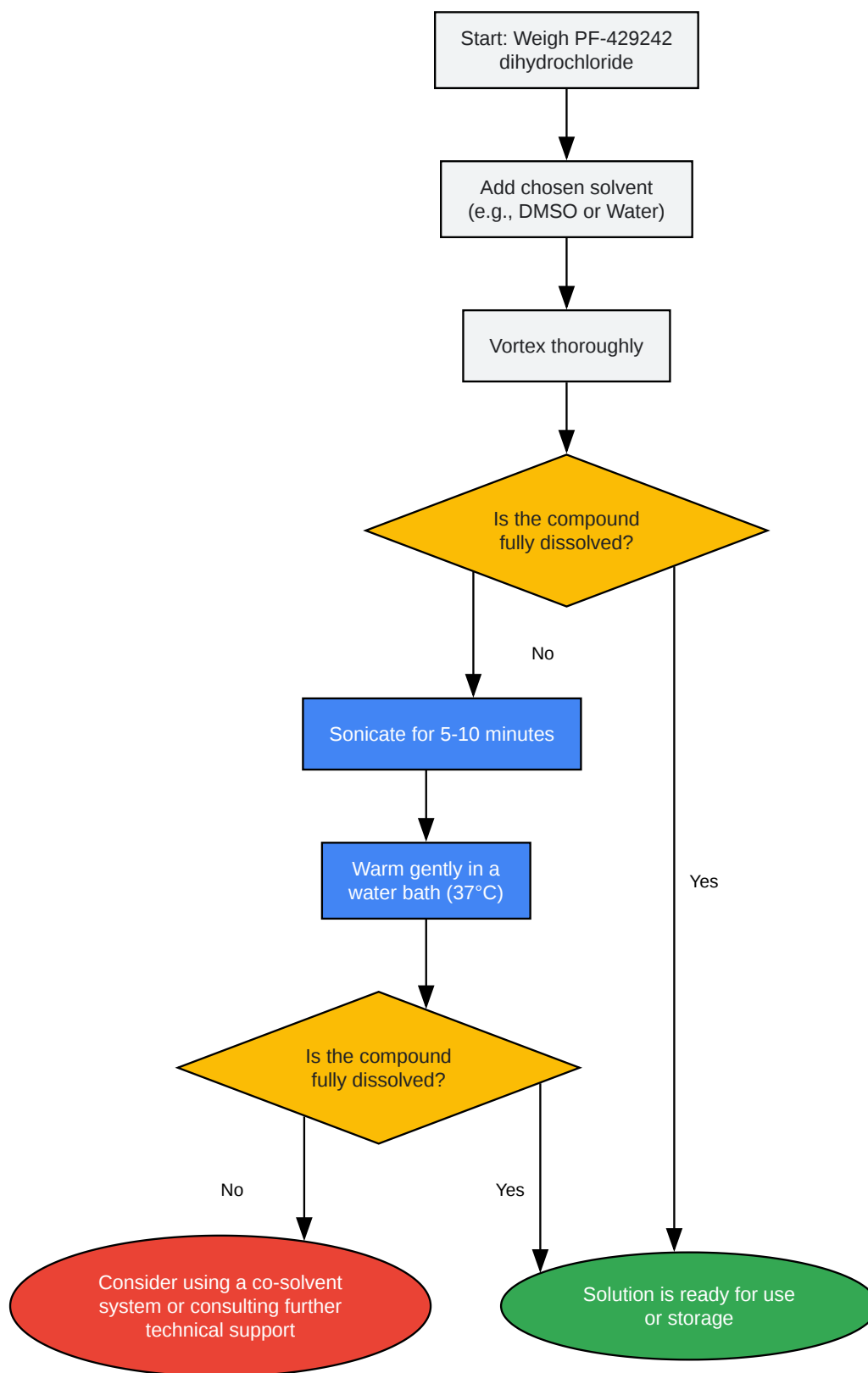
- Prepare a concentrated stock solution of PF-429242 dihydrochloride in DMSO.
- In a separate tube, prepare the vehicle solution. A common vehicle consists of:
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- Add the DMSO stock solution to the vehicle to achieve the final desired concentration. For example, to prepare a 1 mL solution, you can add 100 μ L of the DMSO stock to 900 μ L of the vehicle.^[4]

- Vortex the final solution thoroughly to ensure it is homogenous. The resulting solution should be clear.[\[4\]](#)

Visual Guides

Troubleshooting Dissolution Issues

The following flowchart outlines the steps to take when encountering solubility problems with PF-429242 dihydrochloride.



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A flowchart for troubleshooting PF-429242 dihydrochloride dissolution.

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